

# Application Notes and Protocols for 2-(DiMethylphosphoryl)benzenamine in Materials Science

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(DiMethylphosphoryl)benzenamine

Cat. No.: B598628

[Get Quote](#)

A Review of Current Knowledge and Potential Applications

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**2-(DiMethylphosphoryl)benzenamine**, also known as (2-Aminophenyl)dimethylphosphine oxide, is an organophosphorus compound with the chemical formula  $C_8H_{12}NOP$ . While primarily documented as a key intermediate in pharmaceutical synthesis and for the production of organic pigments, its molecular structure suggests potential applications within the broader field of materials science. This document summarizes the available information on **2-(DiMethylphosphoryl)benzenamine** and outlines potential, though not yet extensively documented, applications in materials science based on the properties of analogous compounds.

## Chemical and Physical Properties

A summary of the known properties of **2-(DiMethylphosphoryl)benzenamine** is presented in Table 1. This data is compiled from various chemical suppliers and databases.

Table 1: Physicochemical Properties of **2-(DiMethylphosphoryl)benzenamine**

Property	Value
CAS Number	1197953-47-1
Molecular Formula	C <sub>8</sub> H <sub>12</sub> NOP
Molecular Weight	169.16 g/mol
Appearance	White to light yellow or red powder/crystal
Purity	Typically >98% (HPLC)
Storage Conditions	Room temperature, sealed in a dry, dark place

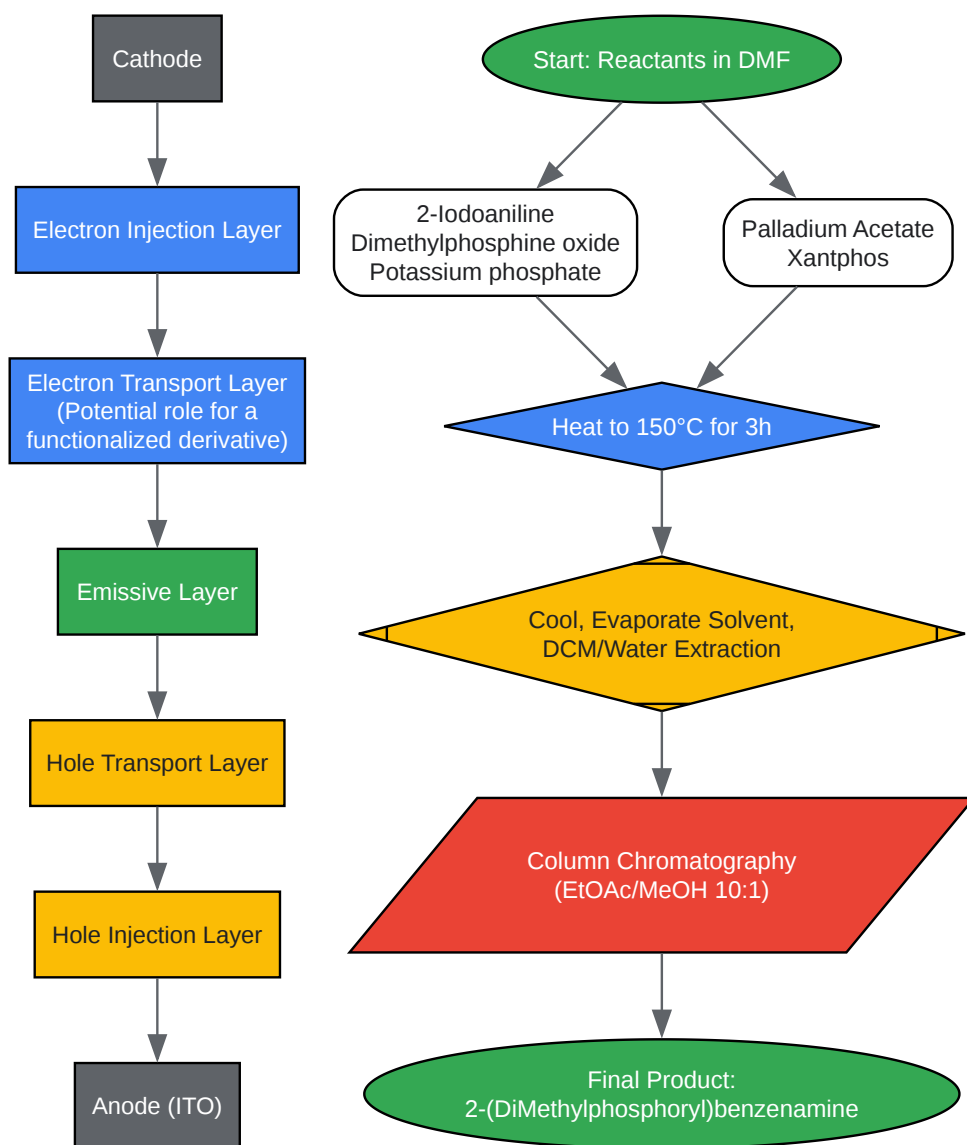
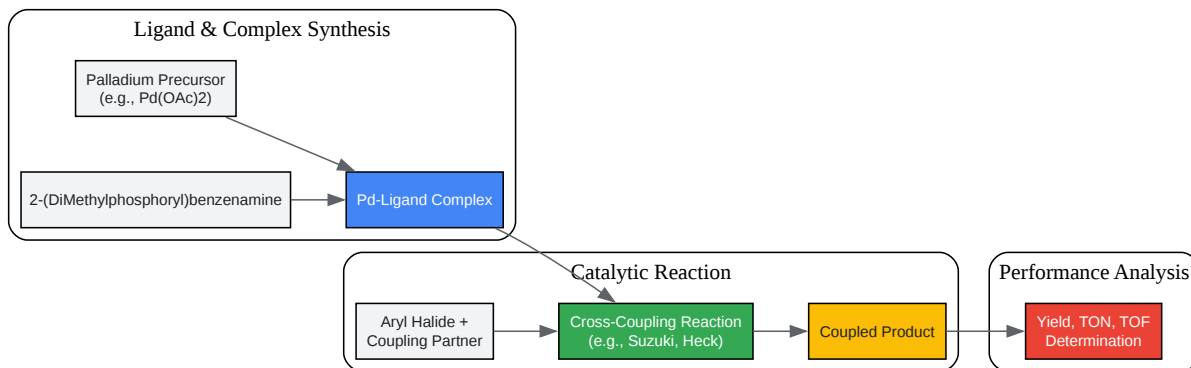
## Potential Applications in Materials Science

While specific research detailing the use of **2-(DiMethylphosphoryl)benzenamine** in materials science is limited, its chemical structure, featuring both a phosphine oxide group and an aniline moiety, suggests its potential utility in several areas. The phosphine oxide group is a strong hydrogen bond acceptor and possesses a polar P=O bond, which can be beneficial for creating materials with specific electronic properties. The aniline group provides a site for further functionalization or can act as a coordinating agent.

## Ligand in Homogeneous Catalysis

The presence of both a phosphorus and a nitrogen atom allows **2-(DiMethylphosphoryl)benzenamine** to potentially act as a bidentate or monodentate ligand for transition metals. Palladium complexes, in particular, are widely used in cross-coupling reactions. While no specific catalytic data for this ligand is available, related aminophosphine and phosphine oxide ligands have been successfully employed in catalysis.

Logical Workflow for Catalyst Development:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for 2-(Dimethylphosphoryl)benzenamine in Materials Science]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b598628#application-of-2-dimethylphosphoryl-benzenamine-in-materials-science>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)